

Technical Guide: Physical Properties of (3,3-Diethoxypropyl)dimethylamine

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Compound of Interest

Compound Name: (3,3-Diethoxypropyl)dimethylamine

Cat. No.: B178806

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Introduction

(3,3-Diethoxypropyl)dimethylamine, with the CAS Registry Number 16851-30-2, is an organic compound of interest in various chemical syntheses.^{[1][2]} Its molecular structure, featuring a tertiary amine and two ethoxy groups, imparts specific physical and chemical characteristics that are crucial for its application in research and development, including in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} This technical guide provides a summary of its key physical properties, outlines general experimental protocols for their determination, and illustrates its synthesis pathway.

Core Physical Properties

A compilation of the known physical properties of **(3,3-Diethoxypropyl)dimethylamine** is presented below. It is important to note that while some properties have been experimentally determined, others, such as density, are based on predictive models.

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ NO ₂	[2][3]
Molecular Weight	175.27 g/mol	
Boiling Point	86-88 °C at 15-16 Torr	[2]
Density (Predicted)	0.887 ± 0.06 g/cm ³	[2]
Physical Form	Reported as both liquid and solid	[1]
Solubility	Soluble in organic solvents	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not readily available in published literature. However, standard methodologies for liquid amines can be employed.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **(3,3-Diethoxypropyl)dimethylamine** has been reported under reduced pressure. A general procedure for such a determination is as follows:

Apparatus:

- A round-bottom flask
- A distillation head with a thermometer adapter
- A condenser
- A receiving flask
- A vacuum source and a manometer
- Heating mantle

Procedure:

- Place a small volume of **(3,3-Diethoxypropyl)dimethylamine** and a boiling chip in the round-bottom flask.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum pump and slowly evacuate the system to the desired pressure (e.g., 15-16 Torr), monitoring with a manometer.
- Once the pressure is stable, begin heating the flask gently.
- Record the temperature at which the liquid boils and the vapor condenses on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Density

While an experimental value is not available, the density of liquid **(3,3-Diethoxypropyl)dimethylamine** can be determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully remove any excess water from the capillary and dry the outside of the pycnometer. Record the mass of the pycnometer filled with water (m_2).

- Empty and dry the pycnometer, then fill it with **(3,3-Diethoxypropyl)dimethylamine** and repeat the thermal equilibration and weighing process (m_3).
- The density (ρ) of the sample can be calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index

The refractive index is a valuable property for identifying and assessing the purity of liquid compounds. An Abbe refractometer is commonly used for this measurement.

Apparatus:

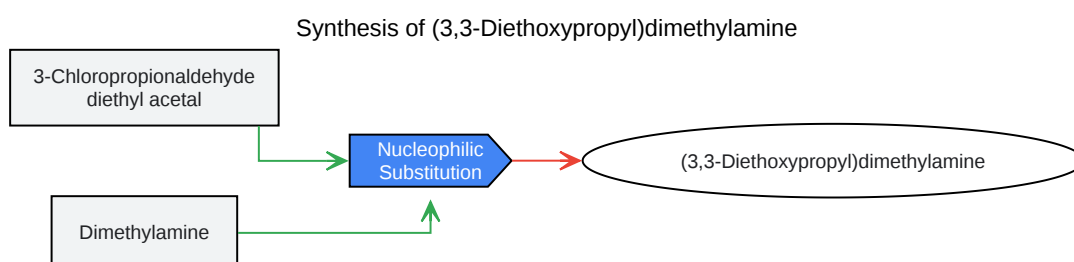
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **(3,3-Diethoxypropyl)dimethylamine** onto the prism.
- Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index from the instrument's scale.

Synthesis Workflow

(3,3-Diethoxypropyl)dimethylamine can be synthesized from 3-chloropropionaldehyde diethyl acetal and dimethylamine. While a detailed experimental protocol is not publicly available, the general reaction pathway is illustrated below.



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Caption: Synthesis of **(3,3-Diethoxypropyl)dimethylamine**.

Signaling Pathways and Biological Activity

To date, there is no scientific literature available that describes the involvement of **(3,3-Diethoxypropyl)dimethylamine** in any biological signaling pathways. Its primary utility is as a chemical intermediate in organic synthesis.

Conclusion

This technical guide has summarized the core physical properties of **(3,3-Diethoxypropyl)dimethylamine** and provided general methodologies for their experimental determination. The provided synthesis workflow illustrates its formation from commercially available precursors. For researchers and professionals in drug development and other scientific fields, a thorough experimental characterization of this compound is recommended before its use in specific applications.

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